

Preclinical Efficacy Data

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Compound Focus: Rimforegtide

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The following table summarizes the key quantitative results from recent preclinical studies presented at major conferences in 2025.

Disease Model	Key Efficacy Parameters	Results (Rimforegtide vs. Control)
Acute Liver Failure (<i>LPS-induced model in mice</i>)	Survival Rate [1]	>2-fold improvement
Protective Effect [1]	Significantly greater than DUR-928	Acute Pancreatitis (<i>Sodium taurocholate-induced model in rats</i>)
Survival Rate [2]	Significantly improved	Amylase & Lipase Levels [2]
Significant decrease	Pancreatic & Multi-organ Damage [2]	Alleviated (based on histology & observation)

Experimental Protocols from Preclinical Studies

Here are the detailed methodologies for the key experiments cited in the preclinical studies.

Protocol for Acute Liver Failure Model in Mice

- Model Induction:** The study used an LPS-induced model to mimic acute liver failure in mice [1].
- Comparative Control:** The protective effects of **Rimforegtide** (HTD4010) were directly compared to those of **DUR-928**, a drug candidate in late-stage development for alcohol-associated hepatitis [1].
- Primary Outcome Measure:** The main parameter assessed was the **survival rate** of the mice [1].

Protocol for Acute Pancreatitis Model in Rats

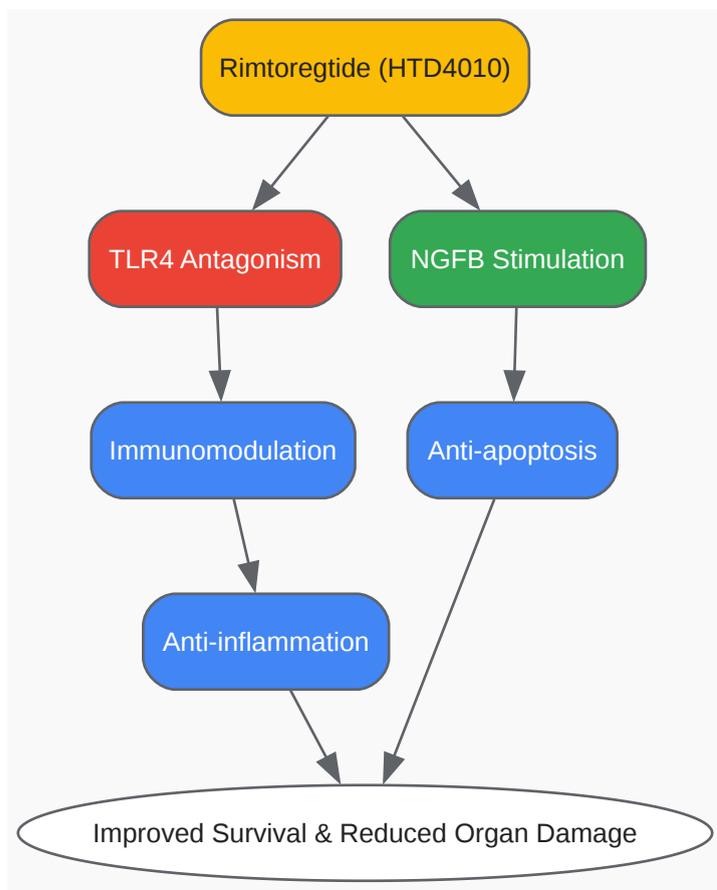
- **Model Induction:** Acute pancreatitis was induced in rats using **sodium taurocholate** [2].
- **Treatment:** Rats were treated with **Rimtoregtide** following model induction [2].
- **Outcome Measures:** The study evaluated multiple parameters [2]:
 - **Survival rates.**
 - **Biochemical markers:** Levels of serum amylase and lipase in the blood.
 - **Organ injury:** Macroscopic observations of multi-organ injury during sacrifice.
 - **Histological evaluation:** Assessment of pancreatic damage at the tissue level.

Development Status and Pipeline Context

Rimtoregtide is one of several clinical assets being developed by HighTide Therapeutics. The company's lead drug candidate is **HTD1801**, which is in advanced development for metabolic diseases [1] [2]. A Phase 1 clinical trial of **Rimtoregtide** in healthy subjects has been completed, demonstrating a **favorable safety profile**, which supports its continued development for more severe acute inflammatory conditions [1] [2].

Proposed Mechanism of Action and Workflow

Based on the available data, **Rimtoregtide**'s mechanism can be interpreted as a multi-faceted approach to countering acute inflammation. The diagram below integrates the described biological effects and proposed targets into a coherent signaling pathway.



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This proposed mechanism of action, combining TLR4 antagonism and NGFB stimulation to produce immunomodulatory, anti-inflammatory, and anti-apoptotic effects, is consistent with the improved survival and reduced organ damage observed in the preclinical models of acute liver failure and pancreatitis [1] [2] [3].

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1. News [hightidetx.com]
2. HighTide Therapeutics Presents Preclinical Results of ... [hightidetx.com]

3. Rimtoregtide - Drug Targets, Indications, Patents [synapse.patsnap.com]

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